

Essential Safety and Operational Guide for Handling 5-Hydroxyindole-3-acetic Acid

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid

Cat. No.: B075768

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Hydroxyindole-3-acetic acid** (5-HIAA). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **5-Hydroxyindole-3-acetic acid**
- Synonyms: 5-HIAA, 5-Hydroxyindoleacetic Acid
- CAS Number: 54-16-0

Primary Hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling 5-HIAA:

| PPE Category | Item | Specification |
|------------------------|------------------------------------|--|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended. Ensure to check for any signs of degradation or puncture before use. |
| Eye Protection | Safety goggles or a face shield | Must provide a complete seal around the eyes to protect from dust and splashes. |
| Body Protection | Laboratory coat or disposable gown | A clean lab coat should be worn. For procedures with a higher risk of contamination, a disposable gown is preferred. |
| Respiratory Protection | NIOSH-approved respirator | Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles. |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of 5-HIAA from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Verify that an eyewash station and safety shower are readily accessible.
- Keep the chemical container tightly closed when not in use.
- Minimize dust generation and accumulation when working with the solid form.

2. Handling the Solid Compound:

- Before use, the user must review the complete Safety Data Sheet.[\[2\]](#)
- Wear all required PPE as specified in the table above.
- Weigh the compound in a chemical fume hood or a ventilated balance enclosure to avoid inhalation of the powder.
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)

3. Solution Preparation:

- 5-HIAA is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide.[\[2\]](#)
- When dissolving, add the solvent slowly to the solid to minimize splashing.
- If creating an aqueous solution, be aware that the solubility in PBS (pH 7.2) is approximately 0.1 mg/ml.[\[2\]](#) It is not recommended to store aqueous solutions for more than one day.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

4. Storage:

- Store 5-HIAA in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.[\[2\]](#)[\[3\]](#)
- Protect from light.[\[3\]](#)

Accidental Release and First Aid Measures

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.

- For small spills, absorb with an inert material (e.g., sand, diatomite) and place in a suitable container for hazardous waste disposal.
- Decontaminate the spill area and any affected equipment.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of water. Remove contaminated clothing. If irritation persists, seek medical advice.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention.

Disposal Plan

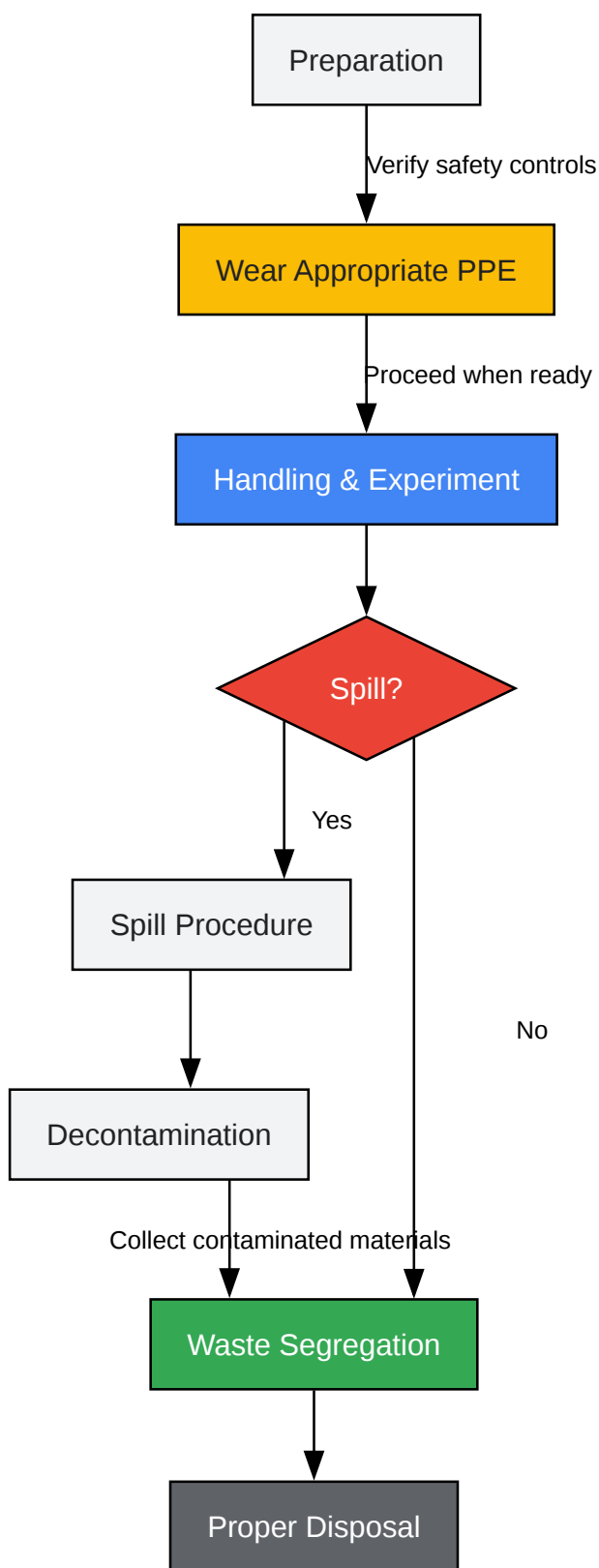
Proper disposal of 5-HIAA and associated waste is critical to prevent environmental contamination.

- Chemical Waste: Unused 5-HIAA and solutions should be disposed of as hazardous waste. Collect in a designated, properly labeled hazardous waste container.
- Contaminated Materials: All PPE, weighing papers, and other materials that have come into contact with 5-HIAA should be collected in a labeled hazardous waste container.
- Follow all federal, state, and local environmental regulations for hazardous waste disposal. Do not dispose of down the drain.

Quantitative Data

| Property | Value | Solvent |
|------------|------------|-------------------------------------|
| Solubility | ~25 mg/ml | Ethanol, DMSO, Dimethylformamide |
| Solubility | ~0.1 mg/ml | PBS (pH 7.2) |

Experimental Workflow



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